

Technical Support Center: Stability of Montelukast Bis-sulfide

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Compound of Interest

Compound Name: *Montelukast Bis-sulfide*

Cat. No.: *B12288809*

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Solvent System: Acetonitrile (ACN) & Water[1]

User Guide Version: 2.1 (Current) Target Analyte: **Montelukast Bis-sulfide** (Impurity D / Michael Adduct) CAS Registry: 1242260-05-4 (Generic), 1187586-61-3 (Impurity D)[1]

Part 1: Executive Summary & Compound Identity[1][2]

What is "**Montelukast Bis-sulfide**"? In the context of Montelukast stability profiling, "Bis-sulfide" almost exclusively refers to the Michael Adduct impurity (EP Impurity D; USP Related Compound C).[1]

- **Chemical Nature:** It is formed when the thiol intermediate (or a second equivalent of the side chain) undergoes a Michael addition across the styrene double bond of the Montelukast parent molecule.
- **Structural Consequence:** Unlike Montelukast, this molecule lacks the conjugated styrene double bond.
- **Stability Implication:**

- Photo-stability: Significantly higher than Montelukast (no cis-trans isomerization possible).
[\[1\]](#)
- Oxidative Stability: Lower. The molecule contains two thioether linkages, doubling the sites available for oxidation to sulfoxides.

Quick Reference: Stability Profile

Parameter	Stability Rating	Critical Notes
Solvent (ACN:Water)	High (Short-term)	Stable for <24h at ambient temp if pH is neutral. [1]
Light Sensitivity	Moderate	More stable than Montelukast, but photo-oxidation can still occur. [1]
Oxidation Risk	Critical	High risk. Forms sulfoxides (M+16, M+32) rapidly in aerated solvents.
pH Sensitivity	High	Insoluble/Precipitates at pH < 4.5. Stable at pH 6.0–8.0.

Part 2: Preparation & Handling Protocols

Protocol A: Preparation of Stock Standards

Use this protocol to prepare a primary stock solution for HPLC/LC-MS analysis.

Reagents Required:

- Acetonitrile (LC-MS Grade)[\[1\]](#)
- Milli-Q Water (Degassed)[\[1\]](#)
- Diluent: 90:10 (v/v) Methanol:Water or ACN:Water (See Note 1).[\[1\]](#)

Step-by-Step:

- Equilibrate: Allow the reference standard vial to reach room temperature before opening (prevents condensation).
- Weighing: Weigh the standard into an amber volumetric flask.
 - Why Amber? While the Bis-sulfide is photo-stable regarding isomerization, amber glass prevents photo-induced auto-oxidation.^[1]
- Dissolution: Dissolve initially in 100% Methanol or Acetonitrile (approx. 60% of flask volume).
 - Technical Insight: The Bis-sulfide is a dicarboxylic acid.^[1] It is hydrophobic. Adding water first may cause wetting issues or micelle formation.
- Dilution: Make up to volume with water/buffer only after complete dissolution.
- Degassing: Sonicate for max 1 minute. Do not over-sonicate, as heat promotes oxidation.

Storage of Solutions:

- Immediate Use: Ambient temperature (20-25°C) in autosampler for up to 24 hours.
- Short Term (1 week): 2-8°C. Ensure caps are tight to prevent ACN evaporation.
- Long Term: Not recommended. Prepare fresh.

“

Note 1 (Solvent Choice): While ACN/Water is the target topic, Montelukast species are often more soluble and stable in Methanol stock solutions. If your method allows, prepare the concentrated stock in Methanol, then dilute into ACN/Water for the working standard.

Part 3: Troubleshooting & FAQs

Issue 1: "I see extra peaks eluting before the Bis-sulfide peak."

Diagnosis: Oxidative Degradation.^[1] The Bis-sulfide contains two sulfur atoms.^[1] Dissolved oxygen in the ACN/Water mix attacks these sulfurs, creating sulfoxides.

- Mechanism: Bis-sulfide (R-S-R')

Sulfoxide (R-S(=O)-R').^[1]

- Chromatographic Behavior: Sulfoxides are more polar than the parent thioether; they elute earlier in Reverse Phase (RP) chromatography.

Corrective Action:

- Degas Solvents: Helium sparge or vacuum filter all aqueous mobile phases.
- Antioxidant: Add 0.1% Ascorbic Acid or Cysteine to the diluent if the assay permits.
- Check Water Quality: Metal ions (Fe, Cu) in low-quality water catalyze S-oxidation.^[1] Use LC-MS grade water.^[1]

Issue 2: "The peak area is variable or low (Poor Recovery)."

Diagnosis: Solubility/pH Mismatch. The Bis-sulfide has two carboxylic acid tails.^[1] In pure ACN/Water (without buffer), the pH might drift acidic (pH ~5 due to dissolved CO₂), causing partial protonation and precipitation or adsorption to glass.^[1]

Corrective Action:

- Buffer the Diluent: Do not use plain Water/ACN. Use 10mM Ammonium Acetate (pH ~5.5) or Phosphate buffer (pH 6.^[1]5) mixed with ACN.^{[1][2][3][4][5]}
- Glassware: Use silanized glassware if working at very low concentrations (<1 µg/mL) to prevent adsorption.

Issue 3: "Does the Bis-sulfide isomerize like Montelukast?"

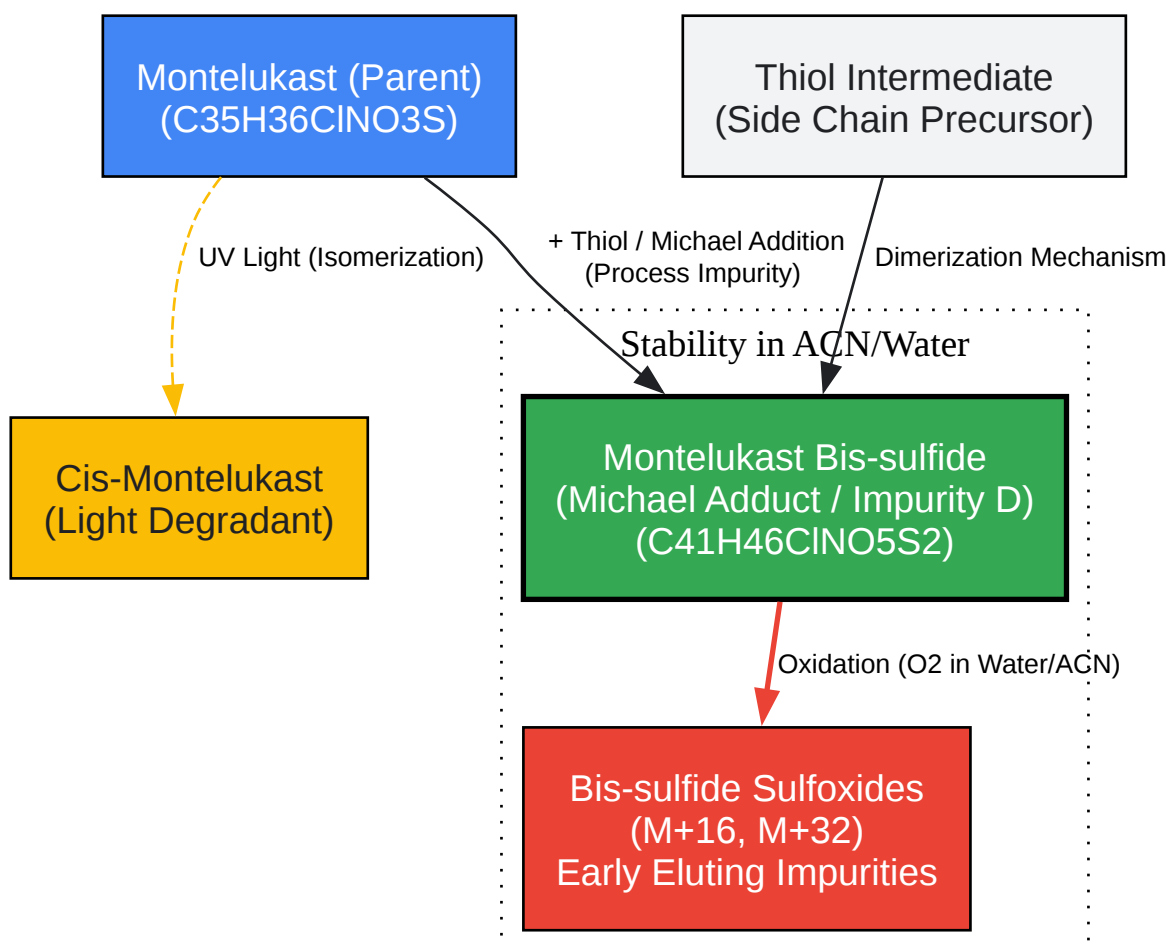
Answer: No. Montelukast undergoes light-induced cis-trans isomerization because of its conjugated styrene double bond.^[1] The Bis-sulfide (Michael Adduct) is formed by the saturation of this bond. Therefore, it does not form a cis-isomer.^[1]

- Warning: If you see a peak with the same mass but different RT, it is likely a diastereomer. The Michael addition creates new chiral centers, often resulting in a mixture of diastereomers (R,R and R,S) that may separate on high-efficiency columns.

Part 4: Visualizing the Stability Logic

The following diagrams illustrate the formation and degradation pathways of **Montelukast Bis-sulfide** to aid in troubleshooting.

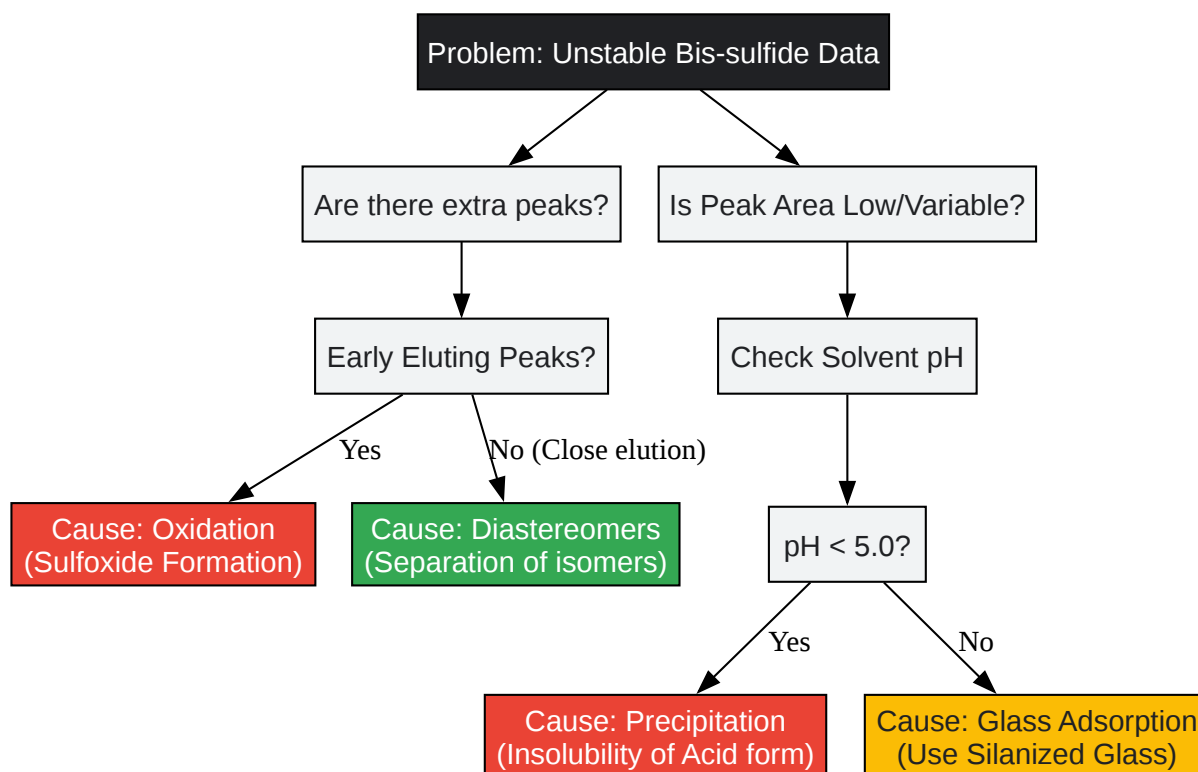
Diagram 1: Degradation & Interconversion Pathways



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Caption: Pathway showing the formation of Bis-sulfide from Montelukast and its primary degradation route (oxidation) in solution. Note that Bis-sulfide does not isomerize to Cis-forms. [1][6]

Diagram 2: Troubleshooting Decision Tree



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Caption: Decision tree for diagnosing stability issues with **Montelukast Bis-sulfide** in ACN/Water mixtures.

Part 5: References

- European Directorate for the Quality of Medicines (EDQM). Montelukast Sodium Monograph 2124. European Pharmacopoeia (Ph.[4] Eur.). (Defines Impurity D structure and limits).
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- Ma, M., et al. (2013). "Identification of Potential Impurities of Montelukast Imported to Syria by LC-MS and HPLC-UV." International Journal of Pharmaceutical Sciences Review and Research. (Discusses Michael Adduct detection).
- Sriram Chem.**Montelukast Bis-Sulfide** Reference Standard Data Sheet. (Confirming structure and MW 732.4).

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